

Technical Guide: 5-Chloro-1H-pyrrolo[3,2-b]pyridin-3-amine

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Compound of Interest

Compound Name: 5-chloro-1H-pyrrolo[3,2-b]pyridin-3-amine

Cat. No.: B12097747

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Executive Summary

5-Chloro-1H-pyrrolo[3,2-b]pyridin-3-amine (CAS 1116136-64-1) is a specialized heterocyclic building block belonging to the 4-azaindole class.^[1] Distinct from the more common 7-azaindole, this scaffold offers unique vectors for intellectual property (IP) development in kinase inhibitor discovery. The C3-amino group serves as a critical "hinge-binding" motif or a handle for amide coupling, while the C5-chlorine atom provides a versatile electrophilic site for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), enabling rapid library expansion.

This guide outlines the physicochemical profile, validated synthetic protocols, and medicinal chemistry applications of this core scaffold.

Chemical Identity & Physicochemical Profile^{[2][3][4]} ^[5]

Property	Data
Chemical Name	5-Chloro-1H-pyrrolo[3,2-b]pyridin-3-amine
CAS Number (Free Base)	1116136-64-1
CAS Number (HCl Salt)	2718209-83-5
Molecular Formula	C ₇ H ₆ ClN ₃
Molecular Weight	167.59 g/mol
SMILES	<chem>Nc1c[nH]c2nc(Cl)ccc12</chem>
Structure Class	4-Azaindole (Pyrrolo[3,2-b]pyridine)
pKa (Calculated)	~5.2 (Pyridine N), ~16 (Pyrrole NH)
Appearance	Off-white to pale yellow solid (oxidizes to brown upon air exposure)
Solubility	Soluble in DMSO, DMF; limited solubility in DCM/Water

Synthetic Methodology

The synthesis of the 3-amino derivative typically proceeds via the functionalization of the parent 5-chloro-1H-pyrrolo[3,2-b]pyridine. Two primary routes are established: Nitration-Reduction (Route A) and Curtius Rearrangement (Route B).

Route A: Nitration-Reduction (Direct C3 Functionalization)

This route utilizes the electron-rich nature of the C3 position in the pyrrole ring.

Step 1: Nitration

- Reagents: HNO₃, H₂SO₄.[\[2\]](#)
- Protocol: Dissolve 5-chloro-1H-pyrrolo[3,2-b]pyridine in concentrated H₂SO₄ at 0°C. Add fuming HNO₃ dropwise. The electrophilic aromatic substitution occurs exclusively at C3 due

to the directing effect of the pyrrole nitrogen.

- Critical Control: Maintain temperature $<10^{\circ}\text{C}$ to prevent over-nitration or decomposition of the pyridine ring.

Step 2: Reduction

- Reagents: $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ in EtOH/HCl or $\text{H}_2/\text{Pd-C}$ (care required to avoid dechlorination).
- Protocol: The nitro intermediate is reduced to the amine. Stannous chloride is preferred to preserve the C5-chlorine atom, which is susceptible to hydrogenolysis under aggressive catalytic hydrogenation conditions.

Route B: Protection & Deprotection (High Purity)

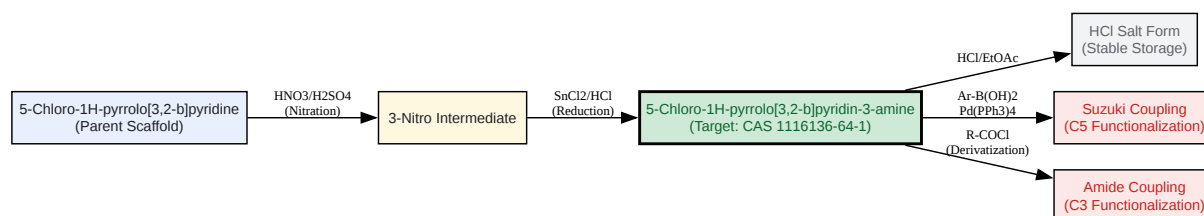
For drug development, isolating the free amine can be difficult due to oxidative instability. A protected carbamate approach is often superior.

Protocol:

- Starting Material: 5-Chloro-1H-pyrrolo[3,2-b]pyridine-3-carboxylic acid.
- Curtius Rearrangement: Treat with DPPA (diphenylphosphoryl azide) and t-BuOH to form the Boc-protected amine (tert-butyl (5-chloro-1H-pyrrolo[3,2-b]pyridin-3-yl)carbamate).
- Deprotection: 4N HCl in Dioxane/EtOAc yields the stable hydrochloride salt (CAS 2718209-83-5).

Visualization: Synthetic Workflow

The following diagram illustrates the logical flow for synthesizing the target amine and its downstream derivatives.



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Figure 1: Synthetic pathways for generating and functionalizing the **5-chloro-1H-pyrrolo[3,2-b]pyridin-3-amine** scaffold.

Medicinal Chemistry Applications

Kinase Hinge Binding

The 3-amino-4-azaindole motif is a bioisostere of the adenine ring in ATP. It functions as a bidentate hydrogen bond donor/acceptor pair, interacting with the "hinge region" of kinase enzymes.

- Pyrrole NH (N1): H-bond donor to the hinge backbone carbonyl.
- Pyridine N (N4): H-bond acceptor from the hinge backbone NH.
- C3-Amine: Solubilizing group or vector for extending into the ribose binding pocket.

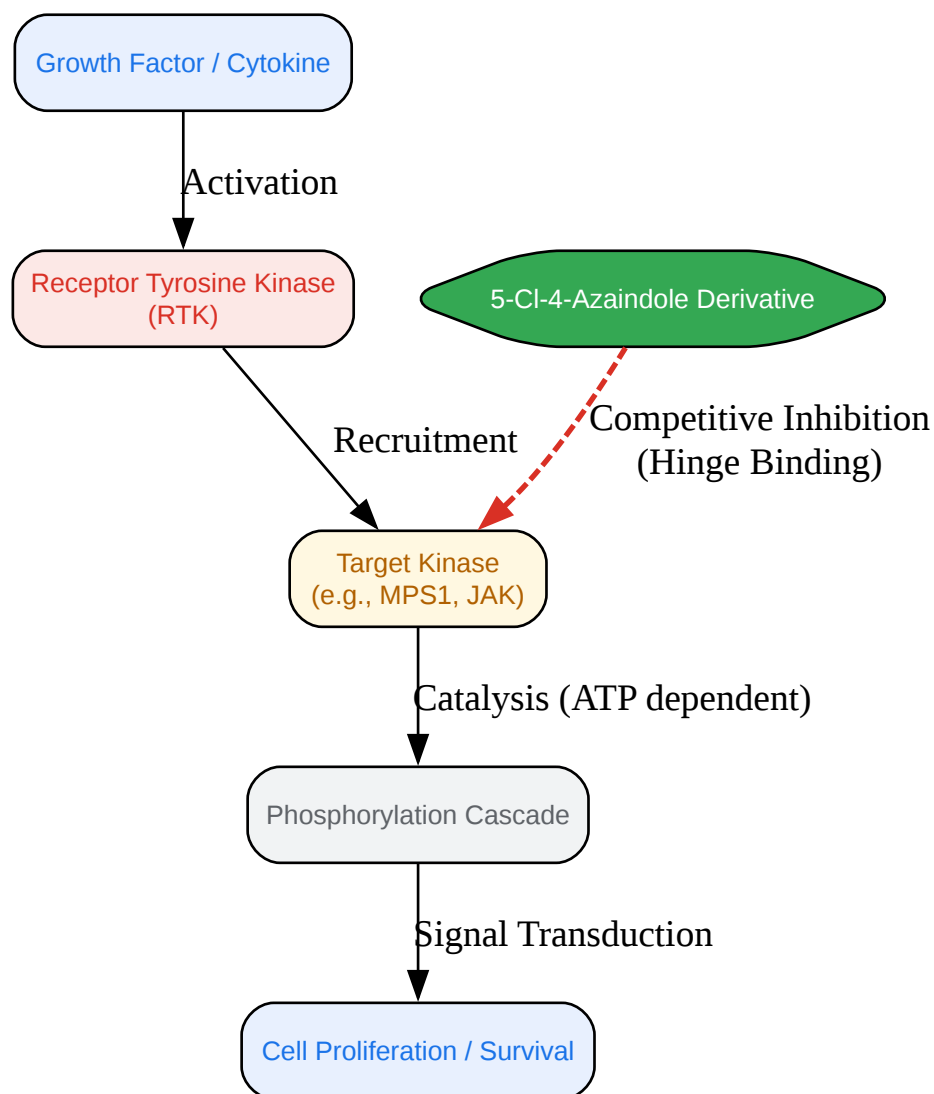
Structure-Activity Relationship (SAR) Logic

The C5-Chlorine is the strategic pivot point for this molecule.

- Why it matters: Unlike the 3-amine (which anchors the molecule), the 5-chloro position points towards the solvent-exposed region or the hydrophobic back-pocket, depending on the kinase conformation (DFG-in vs. DFG-out).
- Reaction: It readily undergoes Palladium-catalyzed cross-coupling (Suzuki, Stille) to attach aryl or heteroaryl groups, tuning potency and selectivity.

Visualization: Kinase Signaling Intervention

This scaffold is relevant in pathways like JAK-STAT and MPS1 (TTK), often upregulated in oncology.



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Figure 2: Mechanism of action for 4-azaindole derivatives in blocking kinase-dependent signaling cascades.

Handling & Stability Protocols

Trustworthiness Check: The free base amine is electron-rich and prone to oxidation.

- Storage: Store strictly at -20°C under an inert atmosphere (Argon/Nitrogen).
- Formulation: For long-term libraries, convert to the Hydrochloride salt (CAS 2718209-83-5). The salt form is a stable solid at room temperature.
- Analysis:
 - LCMS: Expect an [M+H]⁺ peak at ~168/170 (Chlorine isotope pattern 3:1).
 - NMR: The C2-H proton (pyrrole) is diagnostic, typically appearing as a doublet or singlet around 7.0-7.5 ppm depending on the solvent.

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Sources

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